

Technical Guide: Penicillin V β -Sulfoxide-d3

Certificate of Analysis

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Compound of Interest

Compound Name: *Penicillin V β -Sulfoxide-d3*

Cat. No.: *B15555363*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies associated with a Certificate of Analysis (CofA) for Penicillin V β -Sulfoxide-d3. This document is intended to serve as a detailed resource for researchers and professionals in the fields of pharmaceutical sciences, analytical chemistry, and drug development, offering insights into the quality control and characterization of this stable isotope-labeled internal standard.

Quantitative Data Summary

The following table summarizes the typical quantitative data found on a Certificate of Analysis for Penicillin V β -Sulfoxide-d3. This information is critical for ensuring the identity, purity, and quality of the reference material for use in quantitative analytical studies.

Parameter	Specification	Data Source
Compound Name	Penicillin V β -Sulfoxide-d3	[1][2][3]
CAS Number	148680-07-3	[1][2][3]
Molecular Formula	C ₁₆ H ₁₅ D ₃ N ₂ O ₆ S	[1][3]
Molecular Weight	369.41 g/mol	[3]
Accurate Mass	369.107	[2]
Appearance	Light Brown Solid	[1]
Melting Point	>128°C (decomposed)	[1]
Solubility	DMSO (Slightly), Methanol (Slightly)	[1]
Purity (by HPLC)	≥98%	Representative Value
Isotopic Enrichment	≥99 atom % D	Representative Value
Storage Conditions	2-8°C	General Recommendation

Experimental Protocols

Detailed methodologies for the key analytical techniques used to generate the data in a Certificate of Analysis are provided below. These protocols are based on established methods for the analysis of Penicillin V and its derivatives.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate and quantify Penicillin V β -Sulfoxide-d3 from potential impurities.

Instrumentation:

- HPLC system with a UV detector.
- Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (or other suitable buffer)

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a gradient mixture of Acetonitrile and Water with 0.1% Formic Acid. A typical gradient might start at 10% Acetonitrile and increase to 90% over 20 minutes.
- **Standard Preparation:** Accurately weigh and dissolve a known amount of Penicillin V β -Sulfoxide-d3 reference standard in the initial mobile phase composition to create a stock solution. Prepare a series of dilutions for a calibration curve.
- **Sample Preparation:** Accurately weigh and dissolve the Penicillin V β -Sulfoxide-d3 sample in the initial mobile phase composition to a similar concentration as the standard.
- **Chromatographic Conditions:**
 - Column: C18 reversed-phase, 4.6 mm x 250 mm, 5 μ m
 - Mobile Phase: Gradient of Acetonitrile and Water with 0.1% Formic Acid
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detector Wavelength: 254 nm
 - Column Temperature: 30°C
- **Analysis:** Inject the standard solutions and the sample solution into the HPLC system.

- **Data Processing:** Determine the area of the main peak corresponding to Penicillin V β -Sulfoxide-d3 in the sample chromatogram. Calculate the purity by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

This method confirms the molecular weight and assesses the isotopic enrichment of the deuterated compound.

Instrumentation:

- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an HPLC system or direct infusion source.

Procedure:

- **Sample Preparation:** Prepare a dilute solution of Penicillin V β -Sulfoxide-d3 in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- **Mass Spectrometry Conditions:**
 - **Ionization Mode:** Electrospray Ionization (ESI), positive mode.
 - **Mass Range:** m/z 100-1000.
 - **Resolution:** Set to a high resolution to enable accurate mass measurement and isotopic pattern analysis.
- **Analysis:** Infuse the sample solution into the mass spectrometer.
- **Data Processing:**
 - **Identity Confirmation:** Compare the measured monoisotopic mass of the protonated molecule $[M+H]^+$ with the theoretical exact mass of $C_{16}H_{15}D_3N_2O_6S$.
 - **Isotopic Enrichment:** Analyze the isotopic distribution of the molecular ion peak. The relative intensity of the peak corresponding to the d3-labeled compound versus any

unlabeled (d0) compound is used to calculate the isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure and confirms the position of the deuterium labels.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).

Reagents:

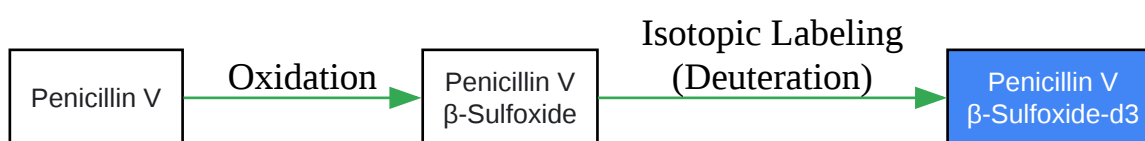
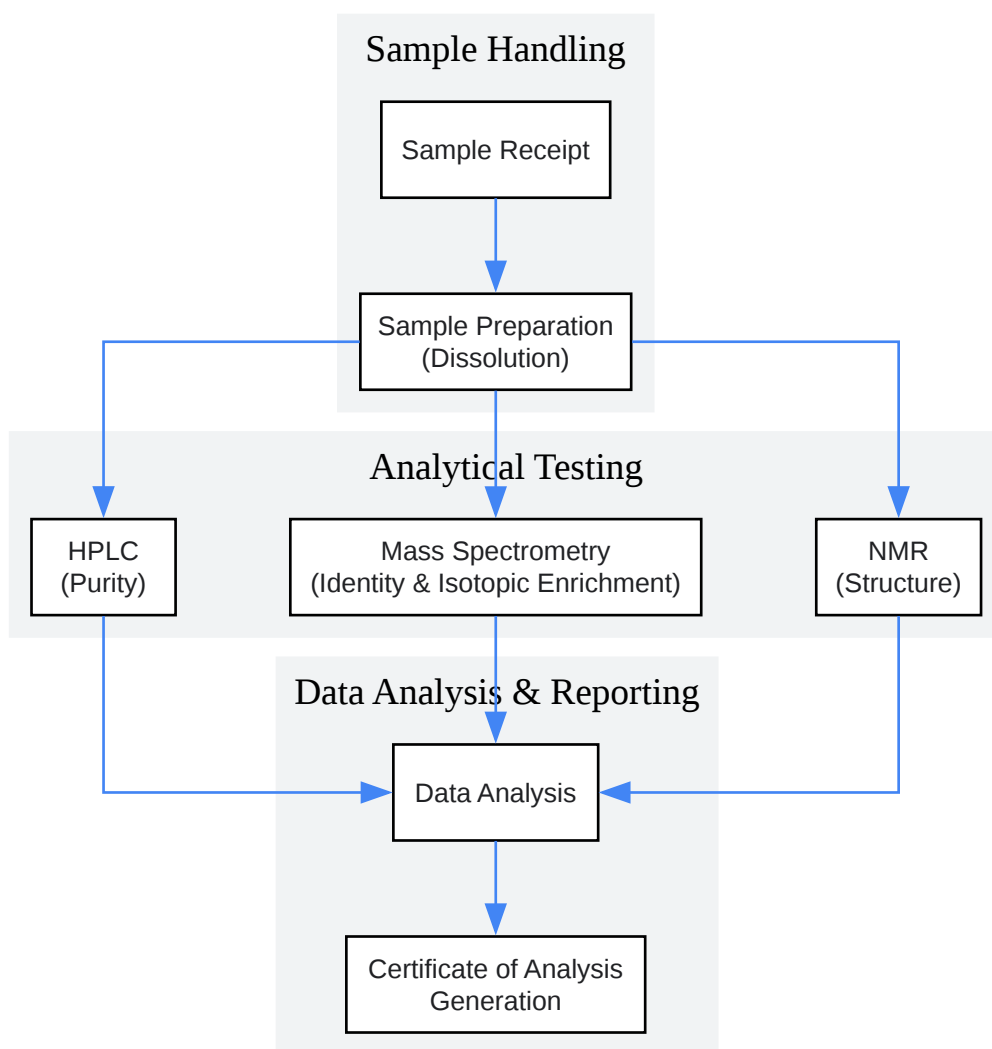
- Deuterated solvent (e.g., DMSO-d₆ or CDCl₃).

Procedure:

- Sample Preparation: Dissolve an accurately weighed amount of Penicillin V β-Sulfoxide-d₃ in the appropriate deuterated solvent.
- NMR Experiment: Acquire a ¹H NMR spectrum.
- Analysis:
 - The ¹H NMR spectrum should be consistent with the structure of Penicillin V β-Sulfoxide.
 - The absence or significant reduction of the signal corresponding to the methyl protons where the deuterium is incorporated confirms the d₃-labeling.
 - The integration of the remaining proton signals should be consistent with the number of protons in the molecule.

Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis and understanding of Penicillin V β-Sulfoxide-d₃.



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References

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